

Personal protective equipment for handling Shikimate-3-phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shikimate-3-phosphate*

Cat. No.: *B1206780*

[Get Quote](#)

Essential Safety and Handling Guide for Shikimate-3-Phosphate

This guide provides immediate safety, handling, and disposal protocols for **Shikimate-3-phosphate**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these procedures is critical for minimizing risks and establishing a safe and efficient laboratory environment.

Personal Protective Equipment (PPE)

When handling **Shikimate-3-phosphate**, especially in its solid form, the following personal protective equipment is mandatory to prevent skin, eye, and respiratory exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Summary of Required PPE

Protection Type	Required Equipment	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must be ANSI Z87.1 compliant. Goggles are required when there is a splash hazard.[2]
Skin Protection	Nitrile gloves and a standard laboratory coat.	Disposable nitrile gloves should be used for incidental contact and immediately replaced if contaminated. A lab coat should be worn to protect clothing and skin.[2][3]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if dust is generated.	Avoid inhaling dust by working in a fume hood or using local exhaust ventilation.[1]
Foot Protection	Closed-toe shoes.	Required to protect against spills and falling objects.[3]

Hazard Identification and Precautionary Measures

Shikimate-3-phosphate is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is Warning.[1]

Precautionary Statements:

Code	Precaution
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1]
P264	Wash skin thoroughly after handling. [1]
P271	Use only outdoors or in a well-ventilated area. [1]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1]
P302 + P352	IF ON SKIN: Wash with plenty of water. [1]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]

Standard Operating Procedure for Handling

1. Engineering Controls:

- Always handle solid **Shikimate-3-phosphate** in a certified chemical fume hood or a ventilated enclosure to minimize inhalation of dust particles.
- Ensure safety shower and eyewash stations are readily accessible.

2. Administrative Controls:

- Minimize the quantity of material handled at any one time.
- Ensure all personnel are trained on the specific hazards and handling procedures for this compound.

3. Handling Protocol:

- Preparation: Before handling, ensure all required PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable bench paper.
- Weighing: To prevent dust generation, weigh the solid material carefully and avoid rapid movements.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to prevent splashing. The solubility is 1.0 mg/mL in water.[\[1\]](#)

- Post-Handling: After handling, decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.

Storage and Disposal Plan

Storage:

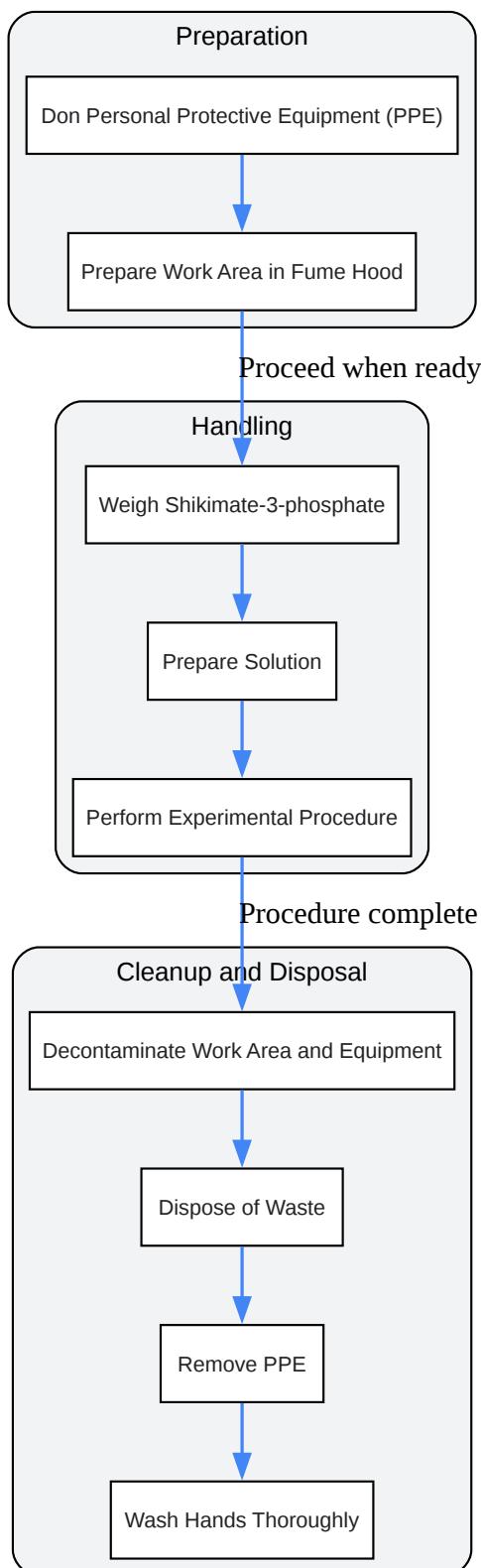
- Store at -20°C in a tightly sealed container.[\[1\]](#)
- Keep in a dry, well-ventilated place.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated materials (e.g., gloves, bench paper) should be placed in a sealed bag and disposed of as chemical waste.
- Do not dispose of down the drain unless permitted by local regulations for dilute, non-hazardous solutions.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **Shikimate-3-phosphate** in a laboratory setting.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EPSP synthase substrate | Sigma-Aldrich [sigmaaldrich.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Shikimate-3-phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1206780#personal-protective-equipment-for-handling-shikimate-3-phosphate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com